

Introduction: The Emergence of a Privileged Scaffold

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Compound of Interest

Compound Name: *3,3-dimethylbenzo[c][1,2]oxaborol-1(3H)-ol*

Cat. No.: *B1461738*

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In the landscape of medicinal chemistry, certain molecular frameworks demonstrate remarkable versatility, earning the designation of "privileged structures." The benzoxaborole scaffold, a boron-containing heterocyclic system, has rapidly ascended to this status over the past two decades.^{[1][2][3][4]} At the heart of this chemical class is the core structure and its derivatives, such as 3,3-dimethylbenzo[c]oxaborol-1(3H)-ol. While this specific compound is primarily a building block, its structural motifs are central to the development of novel therapeutics.^[5]

The unique electronic nature of the boron atom within the oxaborole ring system confers the ability to interact with biological targets in a manner distinct from traditional carbon-based drugs. This has led to the successful development and FDA approval of two landmark drugs derived from the benzoxaborole core: Tavaborole (Kerydin), an antifungal agent, and Crisaborole (Eucrisa), an anti-inflammatory treatment.^{[1][2][3][4]}

This guide provides a comprehensive technical overview of 3,3-dimethylbenzo[c]oxaborol-1(3H)-ol and the broader benzoxaborole class for researchers, scientists, and drug development professionals. We will delve into its synthesis, the mechanistic underpinnings of its biological activity, its diverse applications, and detailed experimental protocols.

Physicochemical Properties and Synthesis

The utility of a scaffold in drug discovery is fundamentally linked to its chemical properties and the feasibility of its synthesis and derivatization.

Core Compound Properties

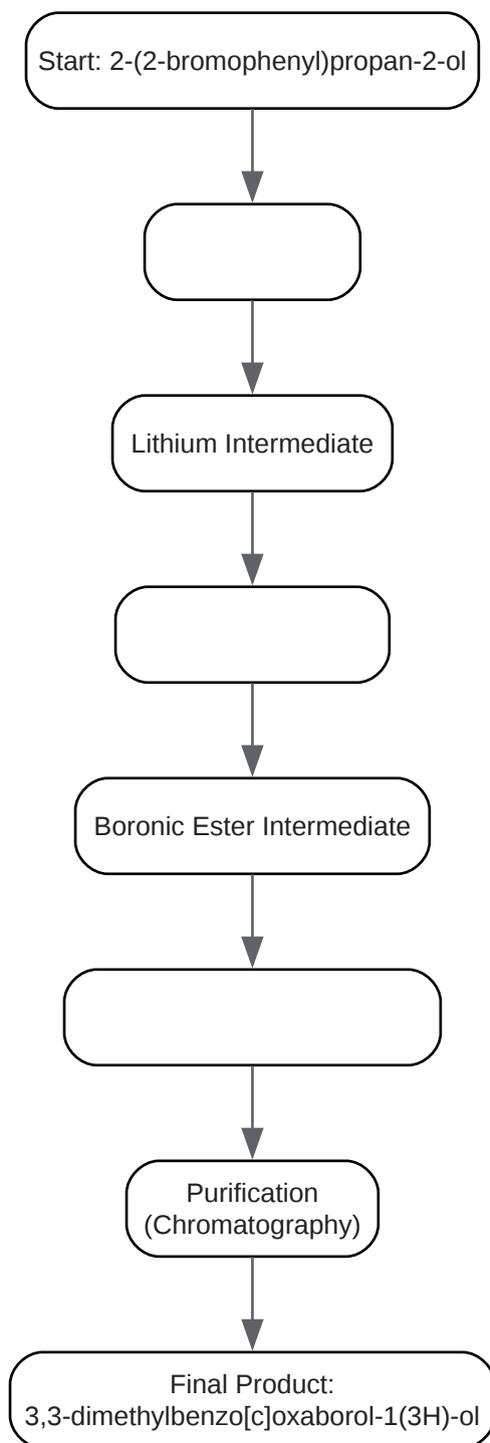
The properties of the foundational compound, 3,3-dimethylbenzo[c]oxaborol-1(3H)-ol, make it an excellent starting point for synthetic campaigns.

Property	Value	Source
IUPAC Name	3,3-dimethyl-2,1-benzoxaborol-1-ol	[6]
CAS Number	221352-10-9	[5][6][7]
Molecular Formula	C ₉ H ₁₁ BO ₂	[5][6]
Molecular Weight	161.99 g/mol	[5][6]
Appearance	White to off-white solid	[7]
Boiling Point	242.47 °C at 760 mmHg	[5]

General Synthetic Strategy

The synthesis of the benzoxaborole ring system has been approached through several methodologies. A common and effective route involves the intramolecular cyclization of an ortho-substituted phenylboronic acid derivative.[8][9] A robust method for generating 3,3-dimethylbenzo[c]oxaborol-1(3H)-ol starts from 2-(2-bromophenyl)propan-2-ol.[7][10] This pathway involves a lithium-halogen exchange followed by borylation and subsequent cyclization.

The diagram below illustrates a generalized workflow for this synthetic approach.



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Caption: Synthetic workflow for 3,3-dimethylbenzo[c]oxaborol-1(3H)-ol.

This core can be further functionalized. For instance, nitration using fuming nitric acid can introduce a nitro group, which can then be reduced to an amine, providing a handle for further

derivatization, such as in the synthesis of 6-aminobenzoxaborole derivatives.[10][11]

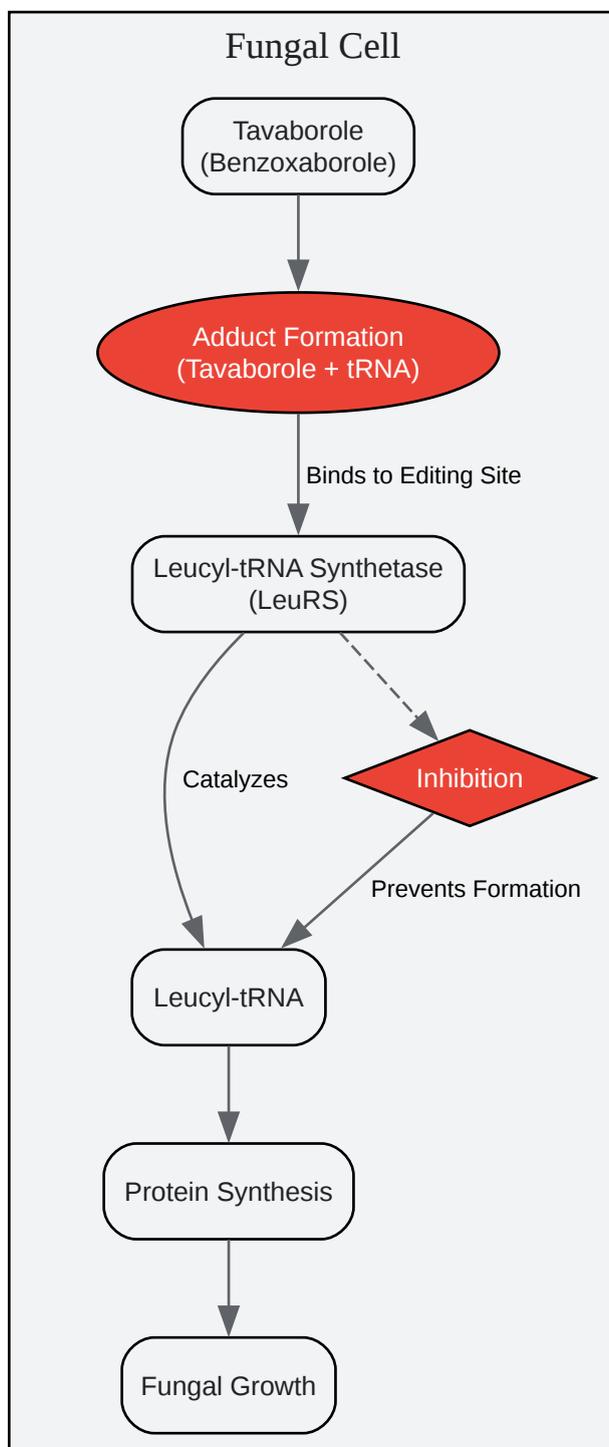
The Boron Advantage: Unique Mechanisms of Action

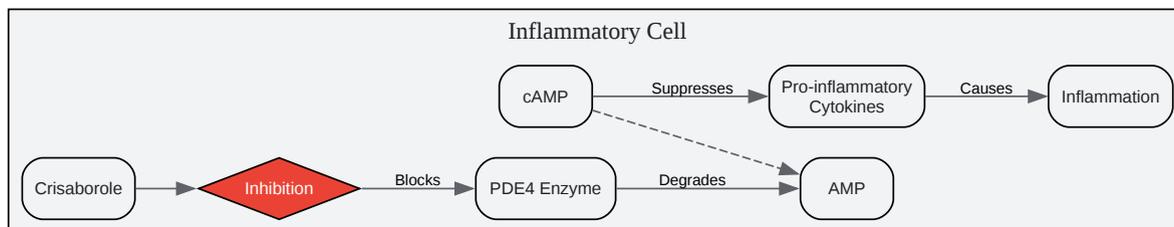
The therapeutic efficacy of benzoxaboroles stems from the unique properties of the boron atom. As a Lewis acid, the boron atom can form stable, reversible covalent bonds with nucleophilic residues (like hydroxyl groups) found in the active sites of enzymes. This interaction is key to their biological activity.

Mechanism 1: Inhibition of Leucyl-tRNA Synthetase (LeuRS)

The primary antifungal mechanism of action for benzoxaboroles like tavaborole (5-fluoro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole, AN2690) is the inhibition of leucyl-tRNA synthetase (LeuRS).[1][12][13][14][15] LeuRS is a critical enzyme responsible for attaching leucine to its corresponding transfer RNA (tRNA), an essential step in protein synthesis.

The benzoxaborole moiety forms an adduct with the terminal adenosine (Ade76) of the tRNA molecule within the editing site of the LeuRS enzyme. This traps the tRNA, preventing the catalytic cycle from completing and effectively halting protein synthesis, which ultimately leads to fungal cell death.[16][17] This mechanism is highly selective for the fungal enzyme over its human counterpart.[14]





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